

# Preparing Stock Solutions of L-Tyrosine Disodium Salt: An Application Note and Protocol

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## Compound of Interest

Compound Name: *L-Tyrosine disodium salt*

Cat. No.: *B1418645*

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## Abstract

L-Tyrosine, an essential amino acid crucial for protein synthesis and a precursor to key neurotransmitters, exhibits poor solubility in aqueous solutions at neutral pH, posing a significant challenge in cell culture and various biochemical applications.[1][2] **L-Tyrosine disodium salt**, a highly water-soluble derivative, overcomes this limitation, making it an ideal substitute for L-Tyrosine in the preparation of concentrated stock solutions for cell culture media and other research purposes.[3][4][5][6] This document provides detailed application notes and a protocol for the preparation of **L-Tyrosine disodium salt** stock solutions, ensuring consistent and reliable results in your research endeavors.

## Application Notes

**L-Tyrosine disodium salt** is a white to off-white crystalline powder that is readily soluble in water.[7] Its enhanced solubility is due to its ionic nature, which facilitates interaction with water molecules.[7] This characteristic makes it particularly suitable for applications requiring high concentrations of L-Tyrosine, such as in fed-batch cell cultures for monoclonal antibody (mAb) production, where an insufficient supply of L-Tyrosine can limit protein synthesis.

The use of **L-Tyrosine disodium salt** circumvents the need for dissolving L-Tyrosine at extreme pH values (either below pH 2 or above pH 9) or in organic solvents like DMSO, which

can introduce pH shock or toxicity to cell cultures. As a component in cell culture media, it provides a vital nutrient for cell growth and productivity.[3][4]

## Physicochemical Properties

A summary of the key physicochemical properties of **L-Tyrosine disodium salt** is presented in Table 1.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub> Na <sub>2</sub> (anhydrous)	[7]
C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub> Na <sub>2</sub> • 2H <sub>2</sub> O (dihydrate)	[8]	
Molecular Weight	225.15 g/mol (anhydrous)	[9]
233.16 g/mol (anhydrous)	[7]	
261.19 g/mol (dihydrate)	[8]	
Appearance	White to off-white crystalline powder	[7]
Solubility in Water	Readily soluble, approx. 100 mg/mL	[9][10]
Storage Temperature	2-8°C or Room Temperature	[4][8][11]
Stability	Stable under dry, light-protected conditions.	[7]
Hygroscopic; store in a tightly closed container.		

Note: The molecular weight can vary depending on the hydration state. Always refer to the manufacturer's certificate of analysis for the specific batch.

## Key Considerations for Use

- **Hygroscopicity:** **L-Tyrosine disodium salt** is hygroscopic. It is crucial to store it in a tightly sealed container in a dry environment to prevent moisture absorption, which can affect its

stability and weighing accuracy.

- pH: The pH of a solution of **L-Tyrosine disodium salt** dihydrate is typically between 10.5 and 12.0.[12] When adding it to cell culture media, consider the potential impact on the final pH and buffer accordingly.
- Sterilization: Stock solutions should be sterilized by filtration through a 0.22 µm filter before being added to sterile cell culture media.[10]
- Storage of Stock Solutions: It is recommended to prepare fresh aqueous solutions. If storage is necessary, aliquot the sterile stock solution and store at -20°C for up to one month or -80°C for up to six months to minimize degradation from repeated freeze-thaw cycles.[10] For some applications, storing aqueous solutions for more than one day is not recommended.[13]

## Experimental Protocol: Preparation of a 100 mg/mL (10% w/v) L-Tyrosine Disodium Salt Stock Solution

This protocol details the preparation of a high-concentration stock solution of **L-Tyrosine disodium salt**.

### Materials

- **L-Tyrosine disodium salt** (anhydrous or dihydrate)
- High-purity water (e.g., cell culture grade, Milli-Q®, or equivalent)
- Sterile conical tubes or bottles
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Calibrated analytical balance
- Sterile magnetic stir bar and stir plate (optional)
- Laminar flow hood or biological safety cabinet

## Procedure

- Preparation: Perform all steps under aseptic conditions in a laminar flow hood or biological safety cabinet to ensure the sterility of the final stock solution.
- Weighing: Accurately weigh the desired amount of **L-Tyrosine disodium salt** powder using a calibrated analytical balance. For a 10 mL stock solution of 100 mg/mL, weigh 1.0 g of the salt.
- Dissolution:
  - Transfer the weighed powder into a sterile conical tube or bottle.
  - Add approximately 8 mL of high-purity water.
  - Gently swirl or use a sterile magnetic stir bar to facilitate dissolution. The salt should dissolve readily in water.<sup>[7]</sup> If needed, brief sonication can be used to aid dissolution.<sup>[10]</sup>
- Volume Adjustment: Once the powder is completely dissolved, add high-purity water to reach the final desired volume (e.g., 10 mL).
- Sterilization:
  - Draw the solution into a sterile syringe.
  - Attach a sterile 0.22 µm syringe filter to the syringe.
  - Filter the solution into a sterile, labeled storage tube or bottle.
- Storage:
  - For immediate use, the solution can be stored at 2-8°C.
  - For long-term storage, aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for up to one month or -80°C for up to six months.<sup>[10]</sup>

## Calculation of Molarity

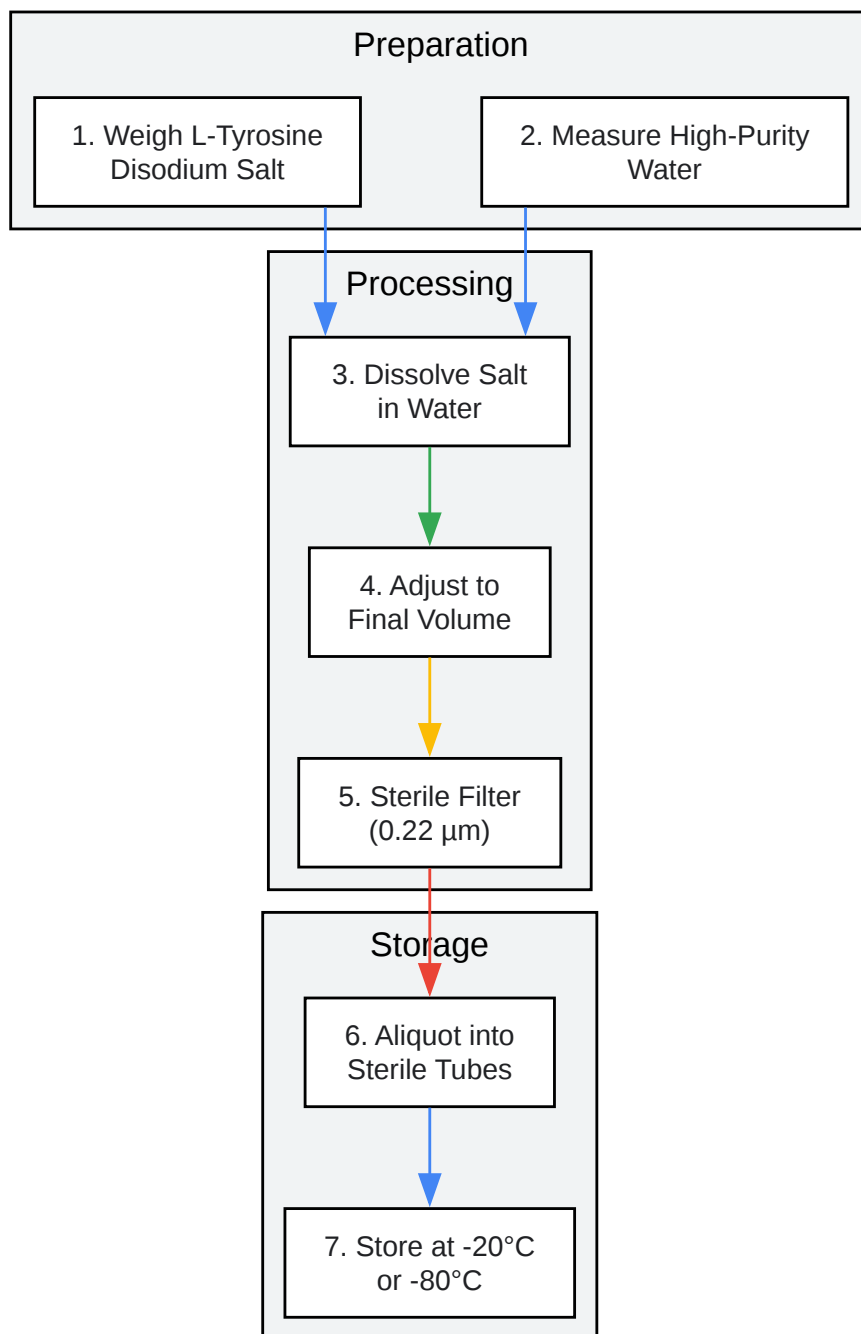
To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$$

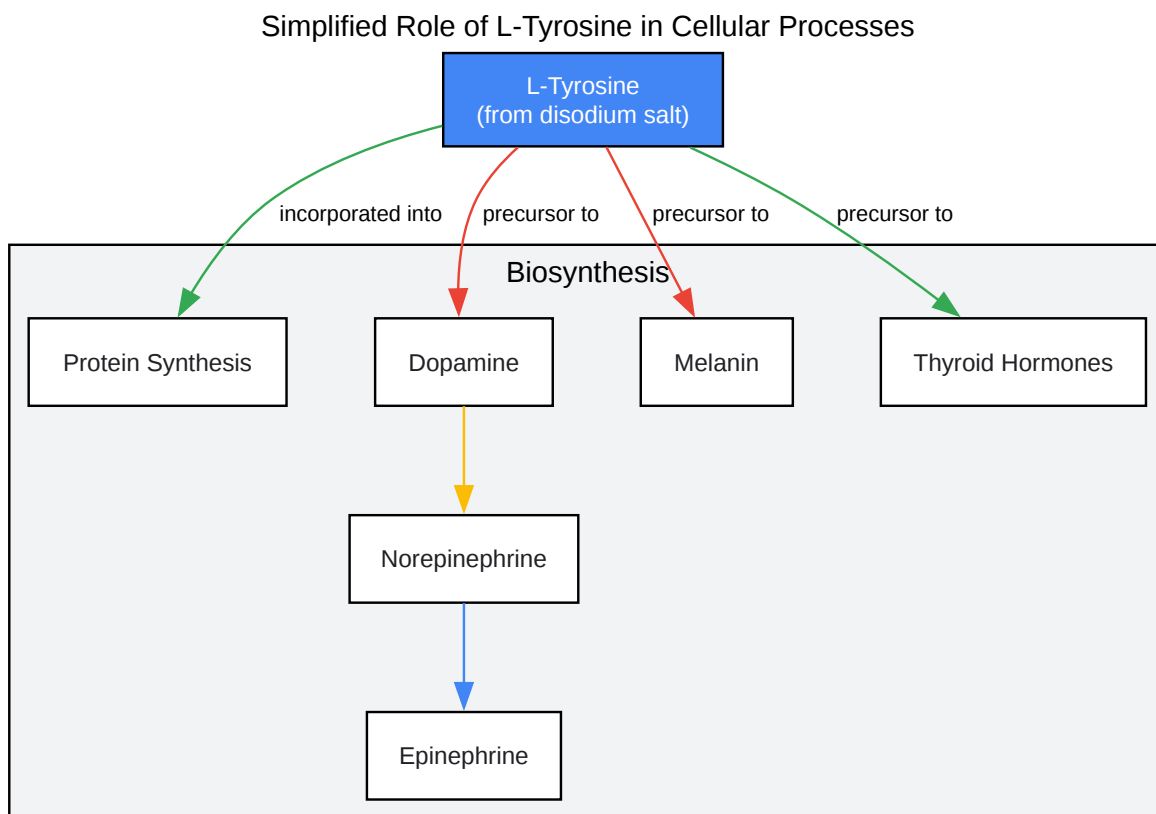
Refer to the manufacturer's specifications for the exact molecular weight of the **L-Tyrosine disodium salt** being used.

## Visualizations

## Workflow for Preparing L-Tyrosine Disodium Salt Stock Solution

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Caption: Workflow for preparing a sterile stock solution of **L-Tyrosine disodium salt**.



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